

Commercial Suppliers of Piperidine-4-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: Piperidine-4-carbaldehyde

Cat. No.: B112701

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Piperidine-4-carbaldehyde** (CAS No. 50675-20-2), a versatile building block in pharmaceutical and agrochemical research. This document outlines key suppliers, available product specifications, and its application in the synthesis of bioactive molecules, including Histone Deacetylase (HDAC) inhibitors and 5-HT6 receptor antagonists.

Physicochemical Properties

Piperidine-4-carbaldehyde is a heterocyclic organic compound with the molecular formula $C_6H_{11}NO$ and a molecular weight of 113.16 g/mol. [1][2] It is characterized by a piperidine ring functionalized with an aldehyde group at the 4-position. This bifunctional nature makes it a valuable intermediate for the synthesis of a wide range of more complex molecules. [3]

Property	Value	Reference
CAS Number	50675-20-2	[1] [2] [3] [4] [5]
Molecular Formula	C ₆ H ₁₁ NO	[1] [3] [4]
Molecular Weight	113.16 g/mol	[1] [2] [3] [4] [5]
IUPAC Name	piperidine-4-carbaldehyde	[1] [2] [3]
Synonyms	4-Formylpiperidine	[1]
Appearance	Solid	
Melting Point	34-40 °C (for N-Boc protected)	
Storage Temperature	2-8°C (for N-Boc protected)	

Commercial Suppliers and Product Specifications

A variety of chemical suppliers offer **Piperidine-4-carbaldehyde** and its derivatives, most commonly the N-Boc protected form (1-Boc-piperidine-4-carboxaldehyde, CAS No. 137076-22-3) which is often preferred for synthetic applications due to the stability of the Boc protecting group. The table below summarizes a selection of commercial suppliers and their typical product offerings. Please note that availability and specifications are subject to change and should be confirmed with the supplier.

Supplier	Product Name	CAS No.	Purity	Available Quantities
Smolecule	Piperidine-4-carbaldehyde	50675-20-2	-	-
Santa Cruz Biotechnology	Piperidine-4-carbaldehyde	50675-20-2	-	-
ChemShuttle	piperidine-4-carbaldehyde	50675-20-2	-	5g, 10g, 25g, 100g
Sigma-Aldrich (via Fisher Scientific)	1-Boc-piperidine-4-carboxaldehyde	137076-22-3	95%	500mg, 1g
Thermo Scientific Chemicals	1-Boc-piperidine-4-carboxaldehyde	137076-22-3	97%	5g
Synthonix, Inc.	1-Benzylpiperidine-4-carbaldehyde	22065-85-6	95%	1g, 5g, 10g, 25g, 100g
BLD Pharm	Piperidine-4-carbaldehyde	50675-20-2	-	-
MedChemExpress	Piperidine-4-carbaldehyde	50675-20-2	-	-

Applications in Drug Discovery

Piperidine-4-carbaldehyde and its derivatives are crucial intermediates in the synthesis of various therapeutic agents.[6][7] Its structural motif is found in molecules targeting a range of biological pathways.

Histone Deacetylase (HDAC) Inhibitors

HDACs are a class of enzymes that play a critical role in gene expression regulation, and their inhibitors are being investigated as potential treatments for cancer and neurodegenerative

diseases.[8][9] **Piperidine-4-carbaldehyde** can serve as a starting material for the synthesis of novel HDAC inhibitors.[3] The piperidine ring often serves as a scaffold to which other pharmacophoric elements, such as a zinc-binding group and a cap group, are attached.

5-HT6 Receptor Antagonists

The 5-HT6 receptor, a member of the serotonin receptor family, is primarily expressed in the central nervous system and is a target for the treatment of cognitive disorders like Alzheimer's disease.[10][11][12] Blockade of this receptor has been shown to improve cognitive performance in preclinical models.[11][12] Derivatives of **Piperidine-4-carbaldehyde** are utilized in the synthesis of selective 5-HT6 receptor antagonists.

Experimental Protocols

Synthesis of a Novel HDAC Inhibitor Intermediate

The following is a representative, generalized experimental protocol for the synthesis of a key intermediate for an HDAC inhibitor, adapted from the scientific literature.[8] This protocol illustrates a potential application of a **Piperidine-4-carbaldehyde** derivative.

Reaction: Reductive amination of 1-Boc-piperidine-4-carboxaldehyde with a primary amine.

Materials:

- 1-Boc-piperidine-4-carboxaldehyde
- Primary amine (e.g., aniline derivative)
- Sodium triacetoxyborohydride (STAB)
- Dichloromethane (DCM)
- Acetic acid (catalytic amount)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

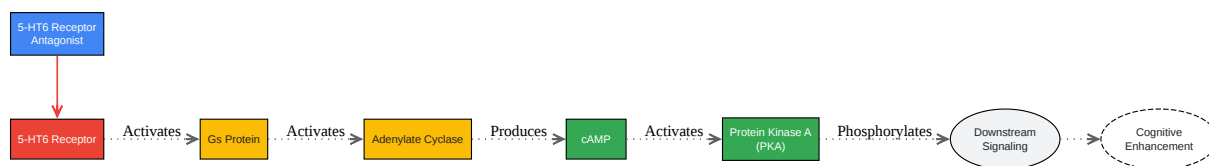
- Rotary evaporator
- Magnetic stirrer and stir bar
- Round bottom flask

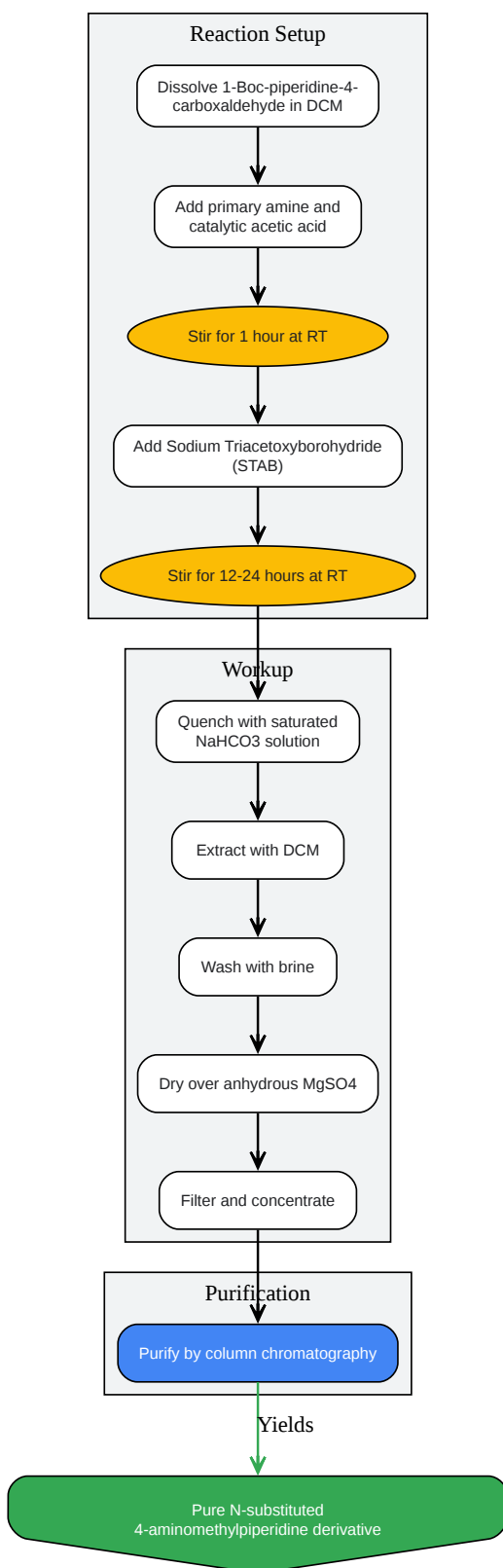
Procedure:

- To a solution of 1-Boc-piperidine-4-carboxaldehyde (1.0 eq) in dichloromethane (DCM), add the primary amine (1.1 eq) and a catalytic amount of acetic acid.
- Stir the mixture at room temperature for 1 hour.
- Add sodium triacetoxyborohydride (STAB) (1.5 eq) portion-wise to the reaction mixture.
- Continue stirring at room temperature for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of saturated sodium bicarbonate solution.
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the mixture and concentrate the filtrate under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel.

Visualizations

Signaling Pathway of 5-HT6 Receptor Antagonism





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